



# Application Note: Synthesis of Single-Atom Rhodium Catalysts from Rhodium Nitrate

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Compound of Interest		
Compound Name:	Rhodium nitrate	
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## Introduction

Single-atom catalysts (SACs) represent a significant advancement in heterogeneous catalysis, offering maximum atom-utilization efficiency and unique catalytic properties due to their isolated active sites.[1][2] Rhodium-based SACs, in particular, have shown exceptional performance in a variety of organic transformations, including hydrogen evolution reactions, hydroformylation, and selective carbene N-H bond insertions.[1][3][4] This application note provides a detailed protocol for the synthesis of single-atom rhodium (Rh) catalysts on a support material using **rhodium nitrate** as the precursor. The described method is a versatile "bottom-up" approach involving wet impregnation followed by a controlled thermal treatment.

The precise control over the synthesis process is critical to prevent the aggregation of rhodium atoms into nanoparticles, thus ensuring the generation of isolated single-atom sites.[5] The choice of support material is also crucial as it can significantly influence the stability and catalytic activity of the single atoms through strong metal-support interactions.[4] This protocol is intended to serve as a foundational method that can be adapted and optimized for specific support materials and target applications.

# Experimental Protocols Materials and Equipment

Materials:



- Rhodium (III) nitrate solution (Rh(NO<sub>3</sub>)<sub>3</sub>)
- Support material (e.g., activated carbon, CeO<sub>2</sub>, ZrO<sub>2</sub>, SnO<sub>2</sub>)[6]
- Deionized water
- Ethanol or Methanol
- Inert gas (e.g., Nitrogen, Argon)
- Reducing gas (e.g., 5% H<sub>2</sub> in Ar)

#### Equipment:

- Beakers and flasks
- · Magnetic stirrer and hotplate
- Ultrasonic bath
- Rotary evaporator
- Tube furnace with temperature controller
- · Gas flow controllers

## Synthesis of Rh Single-Atom Catalyst (Rh-SAC)

This protocol outlines a general wet impregnation method followed by thermal treatment.

- Support Pre-treatment (Optional but Recommended):
  - Wash the support material with deionized water and ethanol to remove any impurities.
  - Dry the support material in an oven at 120 °C for at least 4 hours.
  - For some oxide supports, a high-temperature calcination in air (e.g., 500 °C for 4 hours)
     may be performed to clean the surface and control surface hydroxyl groups.



#### • Impregnation:

- Disperse a known amount of the pre-treated support material in a suitable solvent (e.g., deionized water, ethanol).
- In a separate beaker, dilute the required amount of rhodium nitrate solution to achieve the desired metal loading (typically 0.1 - 1.0 wt%).
- Slowly add the rhodium nitrate solution to the support slurry under vigorous stirring.
- Continue stirring the mixture at room temperature for 12-24 hours to ensure homogeneous dispersion of the rhodium precursor. Sonication for 30-60 minutes can be employed to enhance dispersion.

#### Drying:

- Remove the solvent from the mixture using a rotary evaporator at 60-80 °C.
- Further dry the resulting powder in an oven at 100-120 °C overnight to remove any residual solvent.

#### Calcination/Activation:

- Place the dried powder in a guartz tube and load it into a tube furnace.
- Purge the tube with an inert gas (e.g., N₂ or Ar) for at least 30 minutes to remove air.
- Heat the sample to a specific calcination temperature (e.g., 250-500 °C) under an inert atmosphere and hold for 2-4 hours.[7] This step decomposes the nitrate precursor and helps to anchor the rhodium species to the support.
- For some applications, a subsequent reduction step may be necessary. After cooling down from calcination, switch the gas to a reducing atmosphere (e.g., 5% H<sub>2</sub> in Ar) and heat the sample to a specific reduction temperature (e.g., 200-400 °C) for 2-4 hours.
- Passivation and Recovery:



- After the thermal treatment, cool the sample to room temperature under an inert atmosphere.
- The resulting single-atom rhodium catalyst is now ready for characterization and use.

## **Data Presentation**

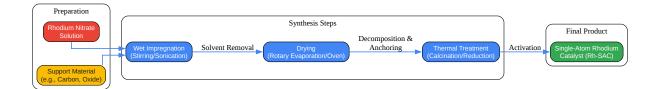
**Table 1: Key Characterization Techniques and Expected** 

**Observations for Rh SACs** 

Characterization Technique	Purpose	Typical Quantitative Data <i>l</i> Key Observations
AC-HAADF-STEM	Directly visualize the dispersion of Rh atoms on the support.	Bright dots corresponding to individual Rh atoms are observed, with an absence of nanoparticles or clusters.[1][7]
X-ray Absorption Spectroscopy (XAS)	Determine the coordination environment and oxidation state of Rh atoms.	XANES: The absorption edge position indicates the oxidation state of Rh.[7] EXAFS: Provides information on the coordination number and bond lengths of the first coordination shell (e.g., Rh-O, Rh-N). A lack of Rh-Rh scattering paths confirms the single-atom nature.[1][6]
X-ray Photoelectron Spectroscopy (XPS)	Analyze the surface elemental composition and chemical states.	Provides information on the oxidation state of Rh and its interaction with the support material.[1][7]
CO-FTIR Spectroscopy	Probe the nature of the active Rh sites using CO as a probe molecule.	The position and intensity of C-O stretching bands can distinguish between different Rh species (e.g., isolated atoms vs. nanoparticles).[6]



## **Mandatory Visualization**



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Caption: Workflow for the synthesis of single-atom rhodium catalysts.

## **Applications**

Single-atom rhodium catalysts synthesized from **rhodium nitrate** are promising for a range of applications in the chemical and pharmaceutical industries. Their well-defined and uniform active sites can lead to enhanced selectivity and activity compared to traditional nanoparticle catalysts. Potential applications include:

- Fine Chemical Synthesis: Catalyzing C-H activation, C-C, and C-N bond formation reactions with high precision.[1]
- Pharmaceutical Manufacturing: Enabling novel and more efficient synthetic routes to complex drug molecules.
- Hydrogen Production: Acting as efficient electrocatalysts for the hydrogen evolution reaction (HER).[8]
- Environmental Catalysis: Promoting the reduction of pollutants such as NOx and the oxidation of CO.

The protocols and characterization data presented in this application note provide a solid foundation for researchers to develop and optimize single-atom rhodium catalysts for their



specific needs.

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